

A Technical Guide to 19-Heptatriacontanol: Discovery, Synthesis, and Proposed Isolation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 19-Heptatriacontanol

Cat. No.: B11932174

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the current knowledge on **19-Heptatriacontanol**, a long-chain secondary alcohol. While research specifically detailing the discovery and isolation of this molecule is limited, this document consolidates available information on its natural occurrence, established synthetic routes, and proposes a detailed protocol for its isolation and purification from a known natural source.

Introduction to 19-Heptatriacontanol

19-Heptatriacontanol is a saturated secondary alcohol with the chemical formula $C_{37}H_{76}O$. Its structure consists of a 37-carbon chain with a hydroxyl group located at the 19th carbon position. The unique positioning of the hydroxyl group distinguishes it from its primary alcohol isomer, 1-Heptatriacontanol. Long-chain alcohols are of interest to the scientific community for their diverse biological activities and potential applications in pharmaceuticals, cosmetics, and as biochemical probes.

Natural Occurrence and Significance

To date, the documented natural occurrence of **19-Heptatriacontanol** is in the essential oil of saffron petals (*Crocus sativus*). A study utilizing gas chromatography-mass spectrometry (GC-MS) to analyze the components of saffron petal essential oil identified **19-Heptatriacontanol** as a minor constituent. This finding is significant as it confirms the natural origin of this long-

chain secondary alcohol and suggests that saffron processing byproducts could be a potential source for its extraction.

Table 1: Physicochemical Properties of Heptatriacontanol Isomers

Property	1-Heptatriacontanol (Isomer)	19-Heptatriacontanol (Predicted)	Data Source
Molecular Formula	C37H76O	C37H76O	PubChem[1]
Molecular Weight	537.0 g/mol	537.0 g/mol	PubChem[1]
IUPAC Name	Heptatriacontan-1-ol	Heptatriacontan-19-ol	-
Melting Point	77-79°C (for Heptatriacontane)	Expected to be a waxy solid at room temperature	ChemSrc[2]
Boiling Point	489.7±8.0 °C at 760 mmHg	-	Guidechem
Density	0.8±0.1 g/cm3	-	Guidechem

Note: Experimental physicochemical data for **19-Heptatriacontanol** is not readily available. The data for the isomeric 1-Heptatriacontanol and the parent alkane are provided for reference.

Table 2: Composition of Saffron Petal Essential Oil (Selected Components)

Compound	Retention Time (min)	Relative Content (%)
19-Heptatriacontanol	-	0.84
Undecane	-	8.29
Hexadecane	-	11.38
Methyl salicylate	-	4.85
Tetradecane, 2,6,10-trimethyl-	-	9.12

This table is based on data from a GC-MS analysis of saffron petal essential oil.

Proposed Experimental Protocol for Isolation from Saffron Petals

While a specific protocol for the isolation of **19-Heptatriacontanol** has not been published, the following methodology is proposed based on established techniques for the separation of long-chain alcohols from plant extracts.

Stage 1: Extraction of Crude Lipids

- Sample Preparation: Collect fresh saffron petals and air-dry them in the shade to a constant weight. Grind the dried petals into a fine powder.
- Solvent Extraction:
 - Macerate the powdered saffron petals in n-hexane (1:10 w/v) at room temperature for 48 hours with occasional stirring.
 - Filter the extract through Whatman No. 1 filter paper.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator at 40°C to obtain the crude n-hexane extract.

Stage 2: Fractionation of the Crude Extract

- Silica Gel Column Chromatography (Initial Separation):
 - Pack a silica gel (60-120 mesh) column using n-hexane as the slurry solvent.
 - Adsorb the crude n-hexane extract onto a small amount of silica gel and load it onto the column.
 - Elute the column with a gradient of n-hexane and ethyl acetate, starting with 100% n-hexane and gradually increasing the polarity.
 - Collect fractions of 50 mL each and monitor the separation by thin-layer chromatography (TLC) using a mobile phase of n-hexane:ethyl acetate (9:1 v/v) and visualizing with an

anisaldehyde-sulfuric acid spray reagent.

- Combine fractions showing spots with similar R_f values.

Stage 3: Purification of 19-Heptatriacontanol

- Preparative Thin-Layer Chromatography (pTLC):
 - Apply the partially purified fractions containing the target compound to preparative TLC plates coated with silica gel.
 - Develop the plates using an appropriate solvent system (e.g., n-hexane:ethyl acetate, 95:5 v/v).
 - Visualize the bands under UV light (if applicable after derivatization of a side strip) or by spraying with a fine mist of water.
 - Scrape the band corresponding to **19-Heptatriacontanol** and elute the compound from the silica gel with chloroform.
- Crystallization:
 - Concentrate the chloroform eluate and recrystallize the solid residue from a suitable solvent system (e.g., acetone or methanol) to obtain pure **19-Heptatriacontanol**.

Stage 4: Characterization

- Gas Chromatography-Mass Spectrometry (GC-MS): Confirm the molecular weight and fragmentation pattern.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (¹H and ¹³C): Elucidate the chemical structure and confirm the position of the hydroxyl group.
- Infrared (IR) Spectroscopy: Identify the presence of the hydroxyl functional group.

Chemical Synthesis of 19-Heptatriacontanol

A documented method for the chemical synthesis of **19-Heptatriacontanol** involves a Grignard reaction.

Reaction Scheme

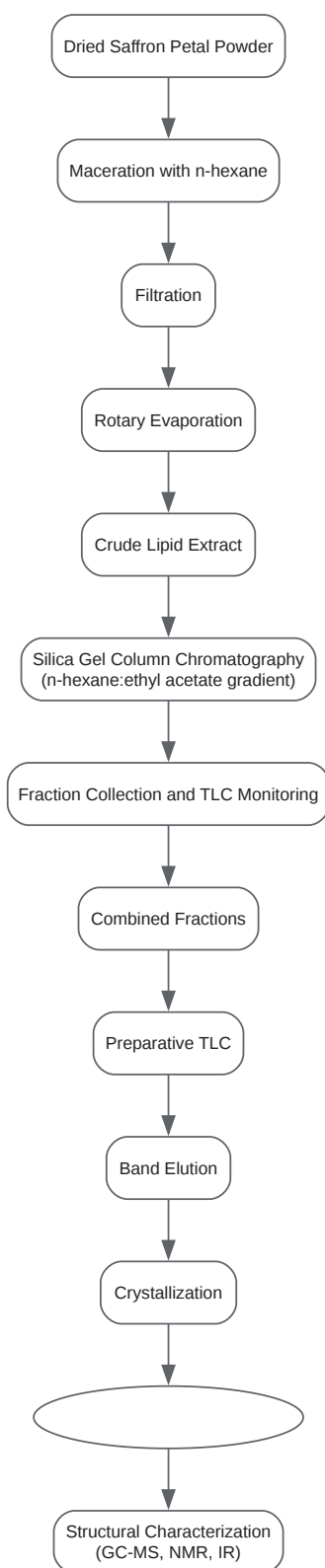
The synthesis proceeds via the reaction of 1-octadecylmagnesium bromide (a Grignard reagent) with methyl formate, followed by acidic workup. Zinc(II) chloride can be used as an additive to improve the reaction's efficiency.

Experimental Protocol

- Preparation of Grignard Reagent:
 - In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and a nitrogen inlet, add magnesium turnings.
 - Dissolve 1-bromooctadecane in anhydrous diethyl ether and add it dropwise to the magnesium turnings to initiate the formation of 1-octadecylmagnesium bromide.
- Grignard Reaction:
 - Cool the Grignard reagent in an ice bath.
 - Dissolve methyl formate in anhydrous diethyl ether and add it dropwise to the cooled Grignard reagent with constant stirring.
 - Allow the reaction mixture to warm to room temperature and stir for an additional 2 hours.
- Workup and Purification:
 - Quench the reaction by slowly adding a saturated aqueous solution of ammonium chloride.
 - Extract the product with diethyl ether.
 - Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
 - Purify the crude product by column chromatography on silica gel using a gradient of n-hexane and ethyl acetate to yield pure **19-Heptatriacontanol**.

Visualizations

Diagram 1: Proposed Workflow for Isolation of 19-Heptatriacontanol

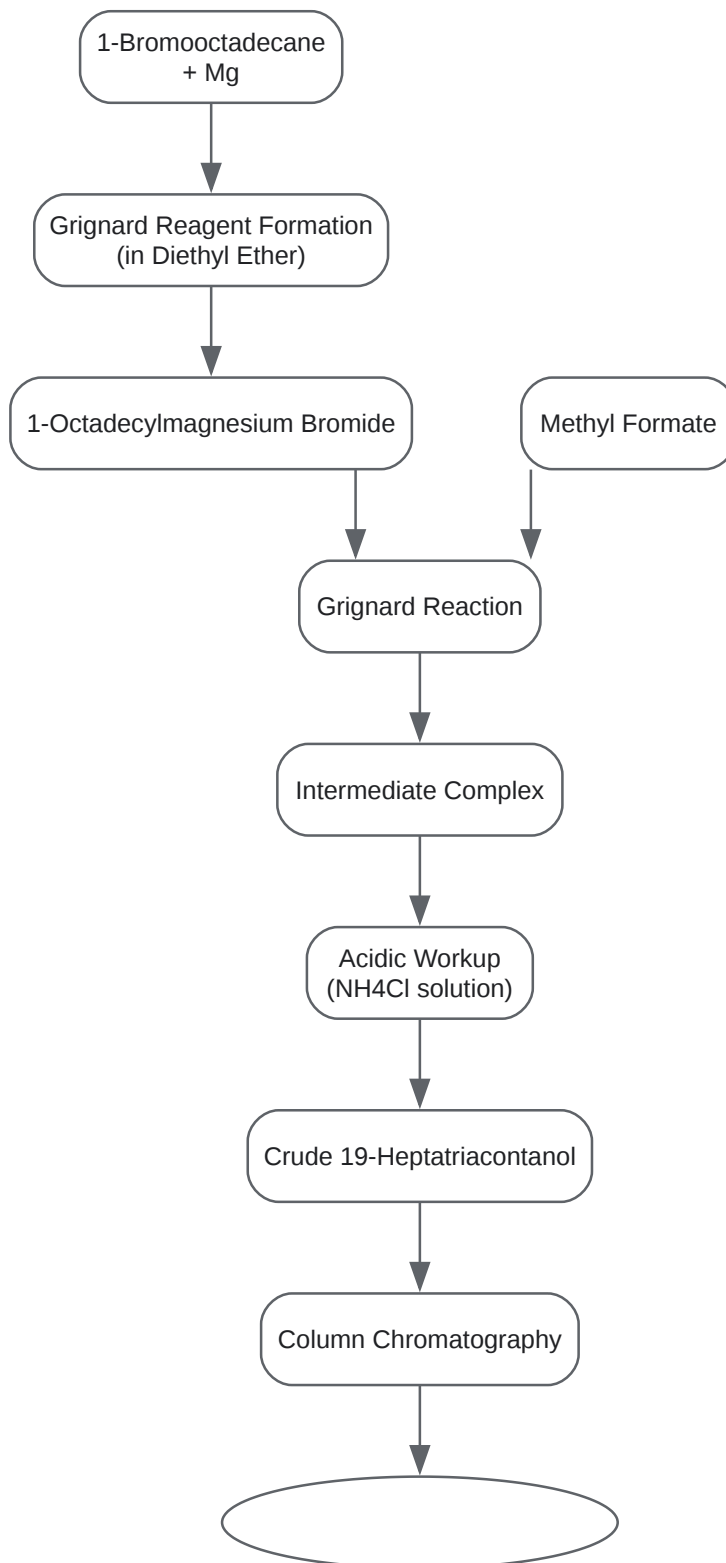


Proposed Isolation Workflow for 19-Heptatriacontanol

[Click to download full resolution via product page](#)

Caption: Proposed workflow for the isolation of **19-Heptatriacontanol** from saffron petals.

Diagram 2: Chemical Synthesis of 19-Heptatriacontanol

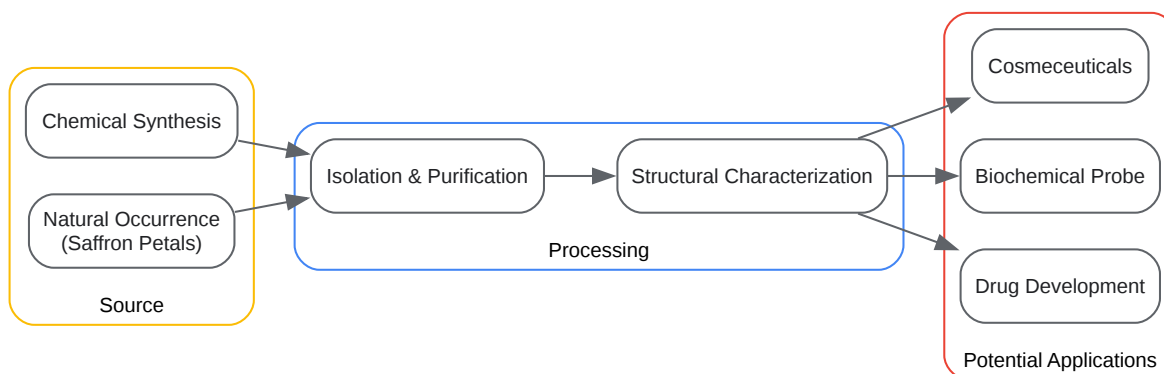


Synthesis of 19-Heptatriacontanol via Grignard Reaction

[Click to download full resolution via product page](#)

Caption: Chemical synthesis pathway for **19-Heptatriacontanol**.

Diagram 3: Logical Relationship of 19-Heptatriacontanol Research



Logical Flow of 19-Heptatriacontanol Research & Development

[Click to download full resolution via product page](#)

Caption: Relationship between sources, processing, and applications of **19-Heptatriacontanol**.

Conclusion

19-Heptatriacontanol is a long-chain secondary alcohol with a confirmed natural source and a defined synthetic pathway. While a dedicated discovery and isolation paper is yet to be published, this guide provides a robust framework for researchers to pursue the isolation of this molecule from saffron petals. The detailed proposed protocol, based on established phytochemical techniques, offers a clear starting point for obtaining pure **19-Heptatriacontanol** for further investigation into its biological activities and potential applications in drug development and other scientific fields. Future research should focus on validating this proposed isolation method and conducting comprehensive spectroscopic and biological characterization of the purified compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1-Heptatriacontanol | C₃₇H₇₆O | CID 537071 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Heptatriacontane | CAS#:7194-84-5 | Chemsrce [chemsrc.com]
- To cite this document: BenchChem. [A Technical Guide to 19-Heptatriacontanol: Discovery, Synthesis, and Proposed Isolation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11932174#discovery-and-isolation-of-19-heptatriacontanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com